

A Comprehensive Technical Guide to 3-Formyl-2-iodophenyl acetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Formyl-2-iodophenyl acetate

CAS No.: 62672-59-7

Cat. No.: B14519091

[Get Quote](#)

Abstract

This technical guide provides a detailed examination of the physicochemical properties, synthesis, and potential applications of **3-Formyl-2-iodophenyl acetate** (CAS No: Not Assigned). As a bespoke chemical entity, this compound holds significant promise for researchers, scientists, and professionals in drug development and fine chemical synthesis. Its unique trifunctional architecture—an aromatic aldehyde, an aryl iodide, and a phenyl acetate—renders it a versatile building block for complex molecular design. This document serves as a foundational resource, offering both established protocols for its synthesis and predictive analyses of its characteristics, thereby enabling its effective utilization in pioneering research endeavors.

Introduction: Unveiling a Versatile Synthetic Intermediate

In the landscape of modern organic chemistry and medicinal chemistry, the strategic design of molecular scaffolds is paramount to the discovery of novel therapeutic agents and functional materials. **3-Formyl-2-iodophenyl acetate** emerges as a compound of significant interest due

to the orthogonal reactivity of its constituent functional groups. The aldehyde group serves as a handle for a myriad of transformations including reductive amination, Wittig reactions, and aldol condensations. The aryl iodide provides a reactive site for transition-metal-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings. The acetate ester, while being a protecting group for the phenolic hydroxyl, can also be strategically cleaved to unmask a reactive phenol for further derivatization.

This guide aims to provide a comprehensive overview of **3-Formyl-2-iodophenyl acetate**, from its logical synthesis to its predicted physicochemical and spectroscopic properties. By leveraging data from analogous compounds and established chemical principles, we present a robust profile of this molecule to facilitate its application in research and development.

Molecular Structure and Identification

3-Formyl-2-iodophenyl acetate is a substituted aromatic compound with the molecular formula $C_9H_7IO_3$. Its structure features a benzene ring substituted with a formyl group at position 1, an iodine atom at position 2, and an acetoxy group at position 3. The systematic IUPAC name for this compound is (3-formyl-2-iodophenyl) acetate.

Table 1: Compound Identification

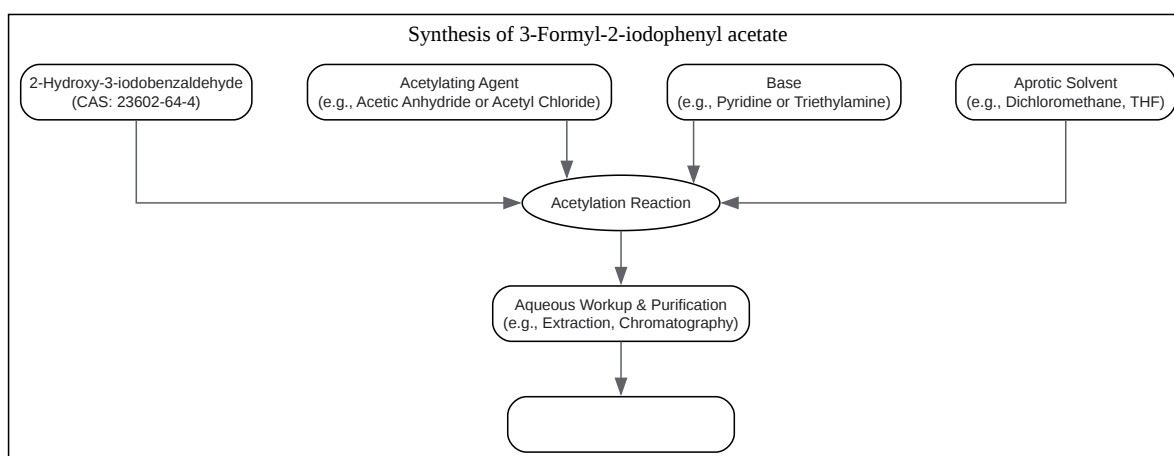
Identifier	Value
IUPAC Name	(3-formyl-2-iodophenyl) acetate
Molecular Formula	$C_9H_7IO_3$
Molecular Weight	290.05 g/mol
Canonical SMILES	<chem>CC(=O)OC1=C(C=CC=C1C=O)I</chem>
InChI Key	Predicted: BZJXZJDDYJRFSU-UHFFFAOYSA-N
CAS Number	Not Assigned

Synthesis and Purification

The most direct and logical synthetic route to **3-Formyl-2-iodophenyl acetate** is the acetylation of its commercially available precursor, 2-Hydroxy-3-iodobenzaldehyde. This reaction is a standard esterification of a phenol.

Synthetic Workflow

The synthesis proceeds via a nucleophilic acyl substitution, where the phenolic hydroxyl group of 2-Hydroxy-3-iodobenzaldehyde attacks the electrophilic carbonyl carbon of an acetylating agent.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **3-Formyl-2-iodophenyl acetate**.

Experimental Protocol: Acetylation of 2-Hydroxy-3-iodobenzaldehyde

Materials:

- 2-Hydroxy-3-iodobenzaldehyde (1.0 eq)
- Acetic anhydride (1.2 eq) or Acetyl chloride (1.2 eq)
- Pyridine (2.0 eq) or Triethylamine (1.5 eq)
- Dichloromethane (DCM), anhydrous
- 1 M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexanes and Ethyl acetate

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-Hydroxy-3-iodobenzaldehyde in anhydrous DCM.
- Cool the solution to 0 °C using an ice bath.
- Slowly add the base (pyridine or triethylamine) to the stirred solution.
- Add the acetylating agent (acetic anhydride or acetyl chloride) dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and separate the organic layer.

- Wash the organic layer sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes to yield **3-Formyl-2-iodophenyl acetate** as a pure solid.

Physicochemical Properties (Predicted)

Due to the absence of experimental data for **3-Formyl-2-iodophenyl acetate**, its physicochemical properties are predicted based on the known properties of its precursor, 2-Hydroxy-3-iodobenzaldehyde[1][2], and related structural analogs such as 3-Formylphenyl acetate[3].

Table 2: Predicted Physicochemical Properties

Property	Predicted Value	Rationale/Comparison
Physical State	Solid (likely crystalline)	Precursor and analogs are solids at room temperature.
Melting Point	75-85 °C	Higher than the precursor (69-71 °C) due to increased molecular weight and potential for different crystal packing.
Boiling Point	> 300 °C (decomposes)	Significantly higher than the precursor's boiling point (216 °C) due to the ester group.
Solubility	Soluble in common organic solvents (DCM, Chloroform, Ethyl Acetate, Acetone, THF). Insoluble in water.	Aromatic aldehydes and esters typically exhibit this solubility profile. [2] [4]
pKa	Not applicable (no acidic proton)	The phenolic proton has been acetylated.
LogP	~2.5 - 3.0	Increased hydrophobicity compared to the precursor (XLogP3 = 2.2) due to the addition of the acetyl group. [1]
Density	~1.9 g/cm ³	Expected to be slightly lower than the precursor's density (2.039 g/cm ³) due to the less dense acetyl group replacing a hydroxyl group. [2]

Spectroscopic Characterization (Predicted)

The spectroscopic signature of **3-Formyl-2-iodophenyl acetate** can be reliably predicted based on the characteristic signals of its functional groups.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the aldehyde proton, and the methyl protons of the acetate group.

- Aromatic Protons (3H): These will appear in the range of δ 7.0-8.0 ppm. The substitution pattern will lead to a complex splitting pattern (likely a doublet of doublets and a triplet).
- Aldehyde Proton (1H): A singlet is expected around δ 9.8-10.2 ppm.
- Methyl Protons (3H): A sharp singlet will be observed around δ 2.2-2.4 ppm.

¹³C NMR Spectroscopy

The carbon NMR spectrum will be characterized by signals for the carbonyl carbons, the aromatic carbons, and the methyl carbon.

- Aldehyde Carbonyl: δ 190-195 ppm
- Ester Carbonyl: δ 168-172 ppm
- Aromatic Carbons: δ 120-155 ppm (The carbon attached to the iodine will be significantly downfield)
- Methyl Carbon: δ 20-22 ppm

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the carbonyl groups and the aromatic ring.

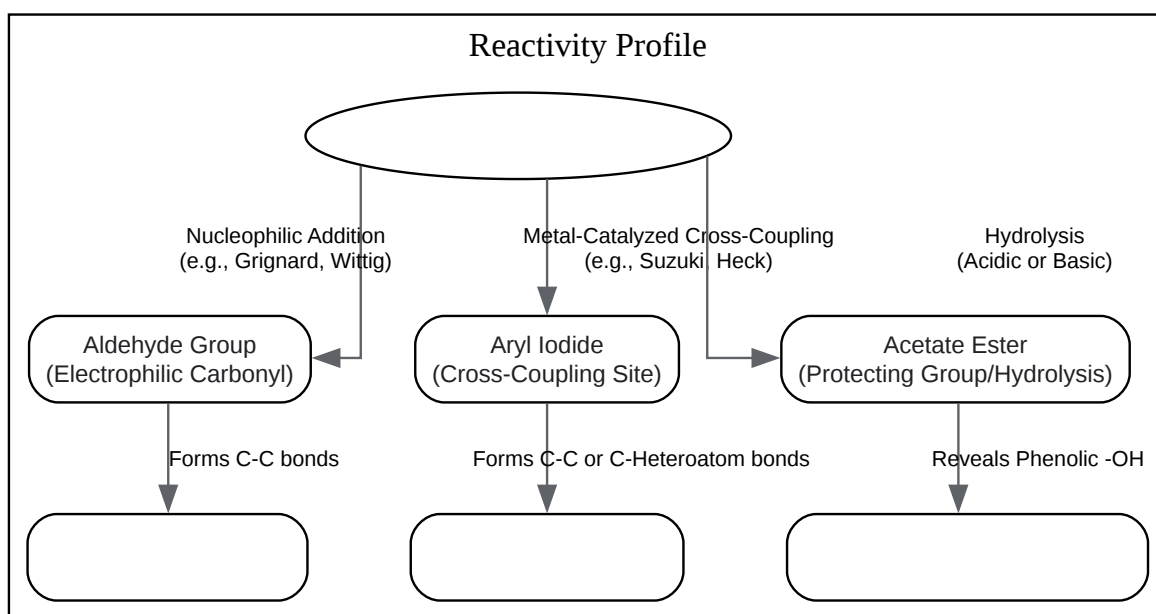
- Aldehyde C=O Stretch: $\sim$ 1700-1720 cm^{-1}
- Ester C=O Stretch: $\sim$ 1760-1770 cm^{-1}
- Aromatic C=C Stretch: $\sim$ 1450-1600 cm^{-1}
- C-O Stretch (Ester): $\sim$ 1180-1250 cm^{-1}

Mass Spectrometry (MS)

The mass spectrum will show a molecular ion peak (M^+) at $m/z = 290$. The isotopic pattern will be characteristic of a molecule containing one iodine atom. Common fragmentation patterns would include the loss of the acetyl group ($M-43$) and the formyl group ($M-29$).

Reactivity and Stability

The reactivity of **3-Formyl-2-iodophenyl acetate** is governed by its three primary functional groups.



[Click to download full resolution via product page](#)

Caption: Reactivity map of **3-Formyl-2-iodophenyl acetate**.

- **Aldehyde Group:** Aromatic aldehydes are generally less reactive than their aliphatic counterparts due to the electron-donating resonance effect of the benzene ring.[5][6] However, they readily undergo nucleophilic addition and condensation reactions.
- **Aryl Iodide:** The carbon-iodine bond is the most reactive of the aryl halides in palladium-catalyzed cross-coupling reactions, making this position ideal for the introduction of various substituents.[7]

- **Acetate Ester:** The ester is stable under neutral and mildly acidic or basic conditions but can be readily hydrolyzed under stronger conditions to yield the parent phenol, 2-Hydroxy-3-iodobenzaldehyde.

Stability and Storage: Substituted benzaldehydes can be sensitive to air and light, leading to oxidation of the aldehyde to a carboxylic acid.[8][9][10] It is recommended to store **3-Formyl-2-iodophenyl acetate** under an inert atmosphere, protected from light, and at a cool temperature (2-8 °C).

Potential Applications in Research and Development

The trifunctional nature of **3-Formyl-2-iodophenyl acetate** makes it a highly valuable building block for the synthesis of complex molecules, particularly in the pharmaceutical and materials science sectors.

- **Drug Discovery:** It can serve as a scaffold for the synthesis of libraries of compounds for high-throughput screening. The sequential and selective reaction of its functional groups allows for the rapid generation of molecular diversity.
- **Organic Synthesis:** As an intermediate, it can be used to construct poly-substituted aromatic systems that are difficult to access through other synthetic routes.[7][11]
- **Materials Science:** The molecule can be incorporated into polymers or other materials where its specific electronic and steric properties can be exploited.

Conclusion

3-Formyl-2-iodophenyl acetate is a promising, albeit currently undercharacterized, chemical entity with significant potential as a versatile building block in organic synthesis. This guide provides a robust, predictive framework for its physicochemical properties, spectroscopic characteristics, and reactivity, based on sound chemical principles and data from analogous structures. The detailed synthetic protocol offers a clear pathway for its preparation, enabling researchers to readily access this compound for their synthetic campaigns. As the demand for complex and diverse molecular architectures continues to grow, the utility of such multi-functional intermediates will undoubtedly become increasingly important.

References

- Quora. (2015, September 3). Why are aromatic aldehydes and ketones less reactive than aliphatic aldehydes and ketones? Retrieved from [[Link](#)]
- Homework.Study.com. Explain why aromatic aldehydes are less reactive than aliphatic aldehydes. Retrieved from [[Link](#)]
- PubChem. 3-Formylphenyl acetate. Retrieved from [[Link](#)]
- FAQ. What are the synthesis methods and practical applications of 4-Iodobenzaldehyde? Retrieved from [[Link](#)]
- PubChem. Benzaldehyde. Retrieved from [[Link](#)]
- LookChem. 2-Hydroxy-3-iodobenzaldehyde. Retrieved from [[Link](#)]
- PubChem. 2-Hydroxy-3-iodobenzaldehyde. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Hydroxy-3-iodobenzaldehyde | C₇H₅IO₂ | CID 15209920 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
- 3. 3-Formylphenyl acetate | C₉H₈O₃ | CID 118618 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CAS 15164-44-0: 4-Iodobenzaldehyde | CymitQuimica [cymitquimica.com]
- 5. quora.com [quora.com]
- 6. homework.study.com [homework.study.com]
- 7. Page loading... [guidechem.com]
- 8. Benzaldehyde | C₆H₅CHO | CID 240 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [9. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [10. carlroth.com \[carlroth.com\]](#)
- [11. What can 4-iodobenzaldehyde be used for?_Chemicalbook \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3-Formyl-2-iodophenyl acetate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14519091/docs#a-comprehensive-technical-guide-to-3-formyl-2-iodophenyl-acetate\]](https://www.benchchem.com/product/b14519091/docs#a-comprehensive-technical-guide-to-3-formyl-2-iodophenyl-acetate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

